

Safety and handling precautions for 3-Bromothieno[3,2-b]pyridine

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Compound of Interest

Compound Name: 3-Bromothieno[3,2-b]pyridine

Cat. No.: B1281774

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An In-depth Technical Guide to the Safety and Handling of **3-Bromothieno[3,2-b]pyridine**
For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for **3-Bromothieno[3,2-b]pyridine** (CAS No. 94191-12-5).^{[1][2]} Due to the limited availability of a dedicated Safety Data Sheet (SDS) for this specific compound, this guide synthesizes data from SDS of structurally similar compounds, including isomers and related bromo-heterocyclic structures. A conservative approach is recommended, treating the compound with the highest degree of caution indicated by the available data.

Chemical Identification

3-Bromothieno[3,2-b]pyridine is a heterocyclic building block used in organic synthesis, particularly in the development of pharmaceutical compounds.^[3]

Identifier	Value
IUPAC Name	3-Bromothieno[3,2-b]pyridine
CAS Number	94191-12-5[1][2]
Molecular Formula	C ₇ H ₄ BrNS[2]
Molecular Weight	214.08 g/mol [1][2]
MDL Number	MFCD11869741[1][2]

Hazard Identification and Classification

While specific toxicological properties for **3-Bromothieno[3,2-b]pyridine** have not been fully investigated, data from closely related isomers and analogues suggest significant potential hazards.[4] The following GHS classifications, based on the isomer 3-Bromothieno[2,3-c]pyridine and other similar compounds, should be conservatively applied.[5][6]

Signal Word: Danger

Pictograms:

GHS06: Skull and Crossbones GHS07: Exclamation Mark GHS08: Health Hazard

Table 1: GHS Hazard Classification

Hazard Class	Hazard Statement	Reference
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed	
Acute Toxicity, Dermal (Category 2)	H310: Fatal in contact with skin	
Skin Irritation (Category 2)	H315: Causes skin irritation	[5][6]
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation	[5][6]
STOT - Single Exposure (Category 3)	H335: May cause respiratory irritation	[5][6]

| Flammable/Combustible Liquid | H227: Combustible liquid | |

Precautionary Statements Summary: Users should avoid all contact, including breathing vapors, and use the substance only in well-ventilated areas or closed systems.[4]

Comprehensive personal protective equipment is mandatory. Do not eat, drink, or smoke when using this product, and wash hands thoroughly after handling.[6]

Physical and Chemical Properties

Quantitative physical data for **3-Bromothieno[3,2-b]pyridine** is scarce. The data below is compiled from supplier information and data for structurally related compounds.

Table 2: Physical and Chemical Properties

Property	Value	Source/Note
Purity	≥95%	Apollo Scientific[1]
Boiling Point	96°C @ 2.7 mmHg	Data for 3-Bromothieno[3,2-b]thiophene[7]

| Storage | Sealed in dry, room temperature | BLD Pharm[2] |

Handling and Storage

Safe Handling Procedures

- Ventilation: Handle only in a well-ventilated area, preferably within a chemical fume hood or a closed system.[\[4\]](#)[\[7\]](#)
- Personal Precautions: Avoid contact with skin, eyes, and clothing.[\[7\]](#) Do not breathe mist, gas, or vapors.[\[4\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#) Use non-sparking tools and take precautionary measures against static discharge.[\[4\]](#)[\[6\]](#)
- Hygiene: Do not eat, drink, or smoke in work areas. Wash hands and face thoroughly after handling and before breaks. Immediately change contaminated clothing.

Storage Conditions

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)[\[7\]](#)
- Incompatible Materials: Store away from strong oxidizing agents and strong acids.[\[4\]](#)[\[6\]](#)
- Security: Store in a locked-up area accessible only to qualified or authorized personnel.

Experimental Protocols: Safety and Exposure Control

Engineering Controls

Adequate exhaust ventilation is essential to control airborne concentrations.[\[4\]](#) Emergency exits and risk-elimination areas should be clearly designated.[\[7\]](#) Use explosion-proof electrical and ventilating equipment.[\[4\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[\[7\]](#) Equipment must be approved under government standards such as NIOSH (US) or EN 166 (EU).[\[4\]](#)

- **Skin Protection:** Wear impervious protective clothing and gloves (e.g., nitrile rubber).[7]
Gloves must be inspected prior to use and a proper removal technique must be used to avoid skin contact.
- **Respiratory Protection:** If engineering controls are insufficient or irritation is experienced, use a full-face respirator with a filter type A (organic gases and vapors), conforming to NIOSH or EN 149 standards.[4][7]

Emergency Procedures

First Aid Measures

- **General Advice:** First-aiders must protect themselves. Move the affected person out of the dangerous area and show this safety data sheet to the doctor in attendance.
- **If Inhaled:** Move the person into fresh air. If breathing is difficult or stops, provide artificial respiration and consult a doctor immediately.[7]
- **In Case of Skin Contact:** Immediately take off all contaminated clothing.[7] Gently wash with plenty of soap and water. Call a poison center or doctor immediately as the substance is classified as potentially fatal upon skin contact.
- **In Case of Eye Contact:** Rinse cautiously and thoroughly with pure water for at least 15 minutes, also under the eyelids.[4][7] Remove contact lenses, if present and easy to do. If eye irritation persists, get medical advice/attention.[4]
- **If Swallowed:** Immediately call a poison center or doctor.[4] Rinse mouth with water.[7] Do NOT induce vomiting.[7] Never give anything by mouth to an unconscious person.[7]

Firefighting Measures

- **Suitable Extinguishing Media:** Use dry sand, dry chemical, alcohol-resistant foam, or carbon dioxide (CO₂).[7] A water spray may be used to cool closed containers.[4]
- **Specific Hazards:** Vapors may form explosive mixtures with air.[4] Hazardous decomposition products can include nitrogen oxides (NO_x), carbon oxides (CO, CO₂), sulfur oxides, and hydrogen bromide gas.[4][6]

- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear for firefighting if necessary.[4][7]

Accidental Release Measures

- Personal Precautions: Do not breathe vapors or aerosols and avoid all substance contact. Evacuate personnel to safe areas and ensure adequate ventilation.[7] Remove all sources of ignition.[7]
- Environmental Precautions: Prevent the product from entering drains or contaminating surface and ground water.[7]
- Containment and Cleanup: Cover drains. Collect, bind, and pump off spills. Soak up with inert absorbent material (e.g., sand, silica gel, universal binder).[4] Keep in suitable, closed containers for disposal.[7]

Toxicological Information

The toxicological properties of **3-Bromothieno[3,2-b]pyridine** have not been fully investigated. [4] The information presented is based on the hazard classification of similar chemical structures.

Table 3: Toxicological Data Summary (Inferred)

Exposure Route	Effect	Classification
Oral	Toxic if swallowed	Acute Toxicity (Oral), Category 3
Dermal	Fatal in contact with skin	Acute Toxicity (Dermal), Category 2
Inhalation	May cause respiratory irritation	STOT - Single Exposure, Category 3[5]
Skin Contact	Causes skin irritation	Skin Irritation, Category 2[5]

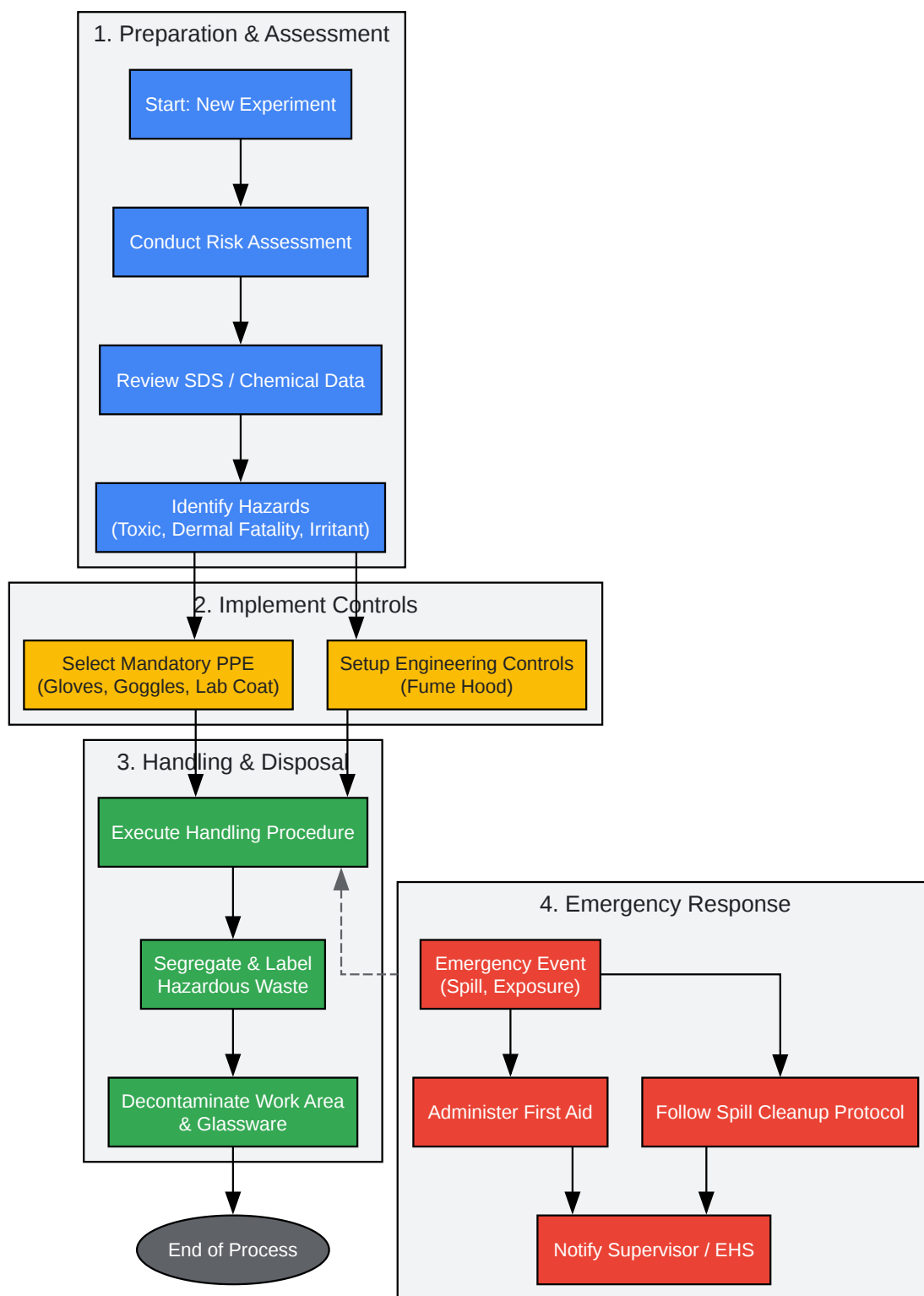
| Eye Contact | Causes serious eye irritation | Serious Eye Irritation, Category 2A[5] |

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Do not let the product enter drains.^[7]

Visualized Workflow

The following diagram illustrates the logical workflow for safely handling **3-Bromothieno[3,2-b]pyridine**.



Safe Handling Workflow for 3-Bromothieno[3,2-b]pyridine

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Caption: Logical workflow for risk assessment and safe handling of **3-Bromothieno[3,2-b]pyridine**.

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